

# 1-(3-Phenylpyrrolidin-1-yl)ethanone chemical structure and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-(3-Phenylpyrrolidin-1-yl)ethanone

Cat. No.: B2682834

[Get Quote](#)

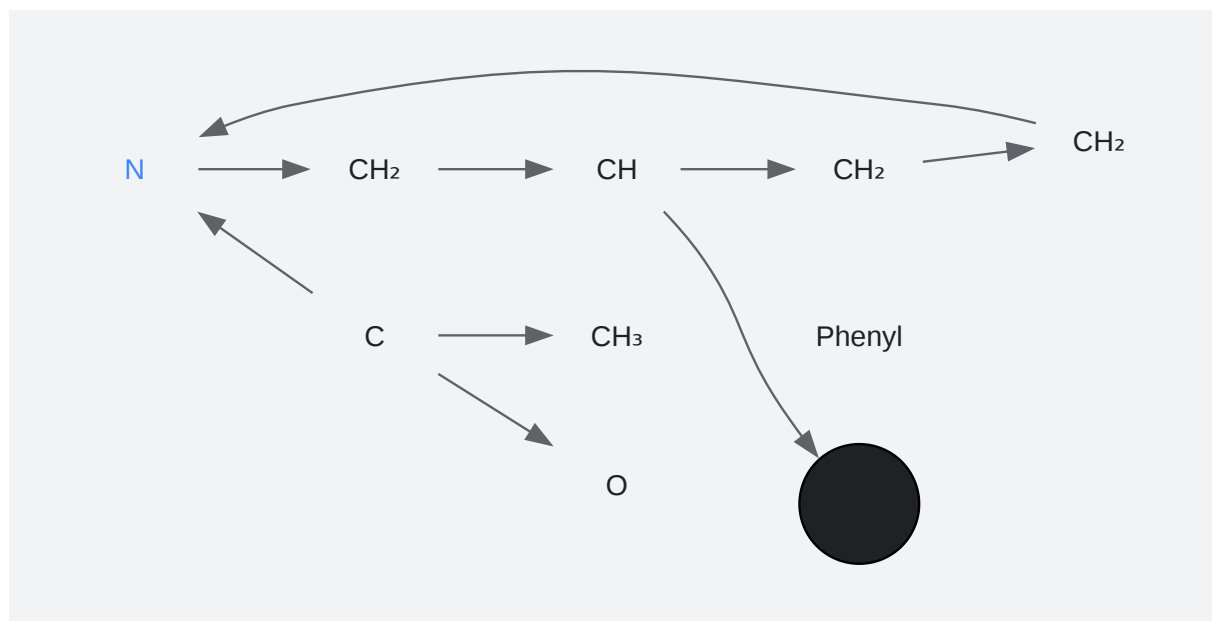
## An In-Depth Technical Guide to 1-(3-Phenylpyrrolidin-1-yl)ethanone

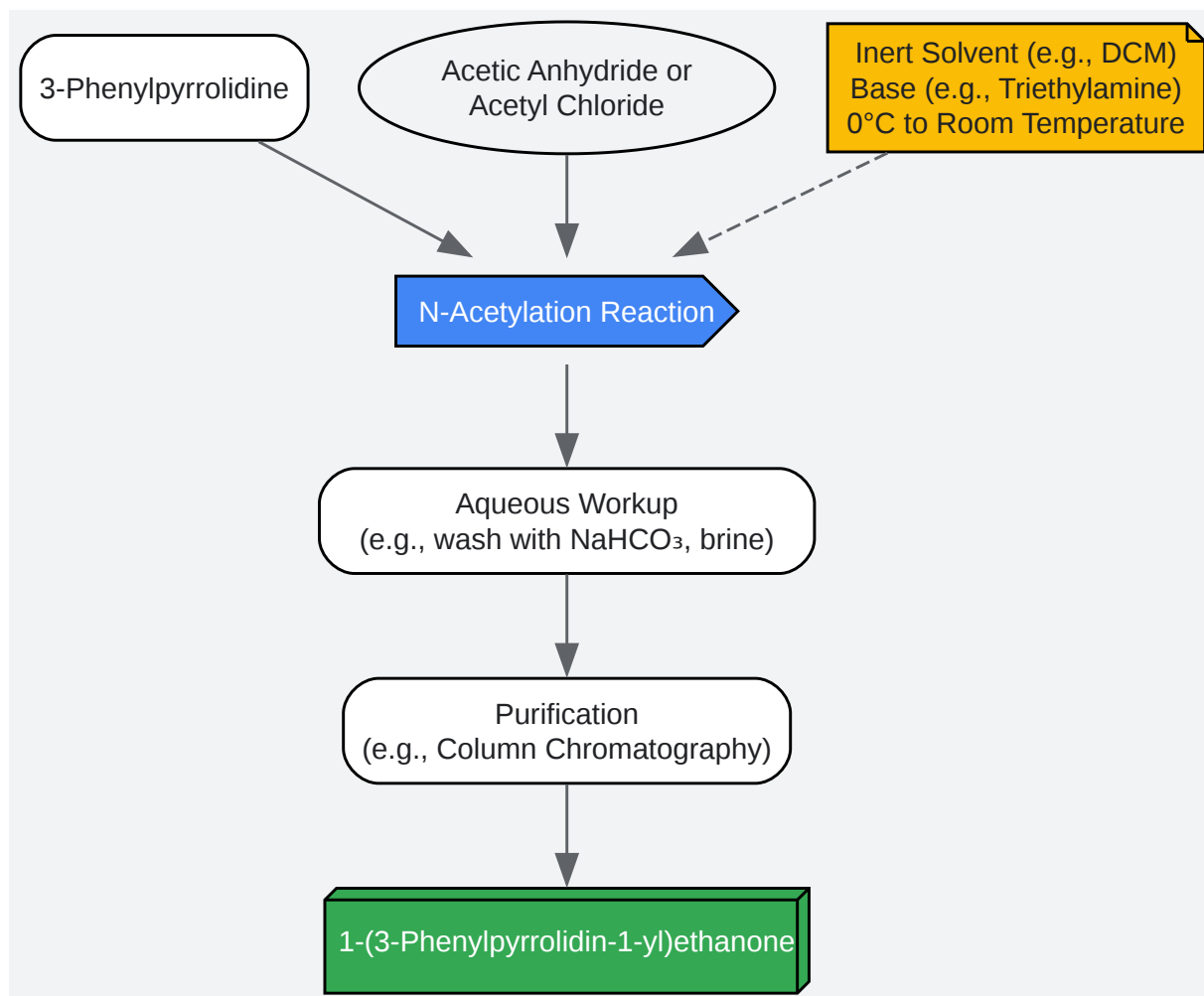
For Researchers, Scientists, and Drug Development Professionals

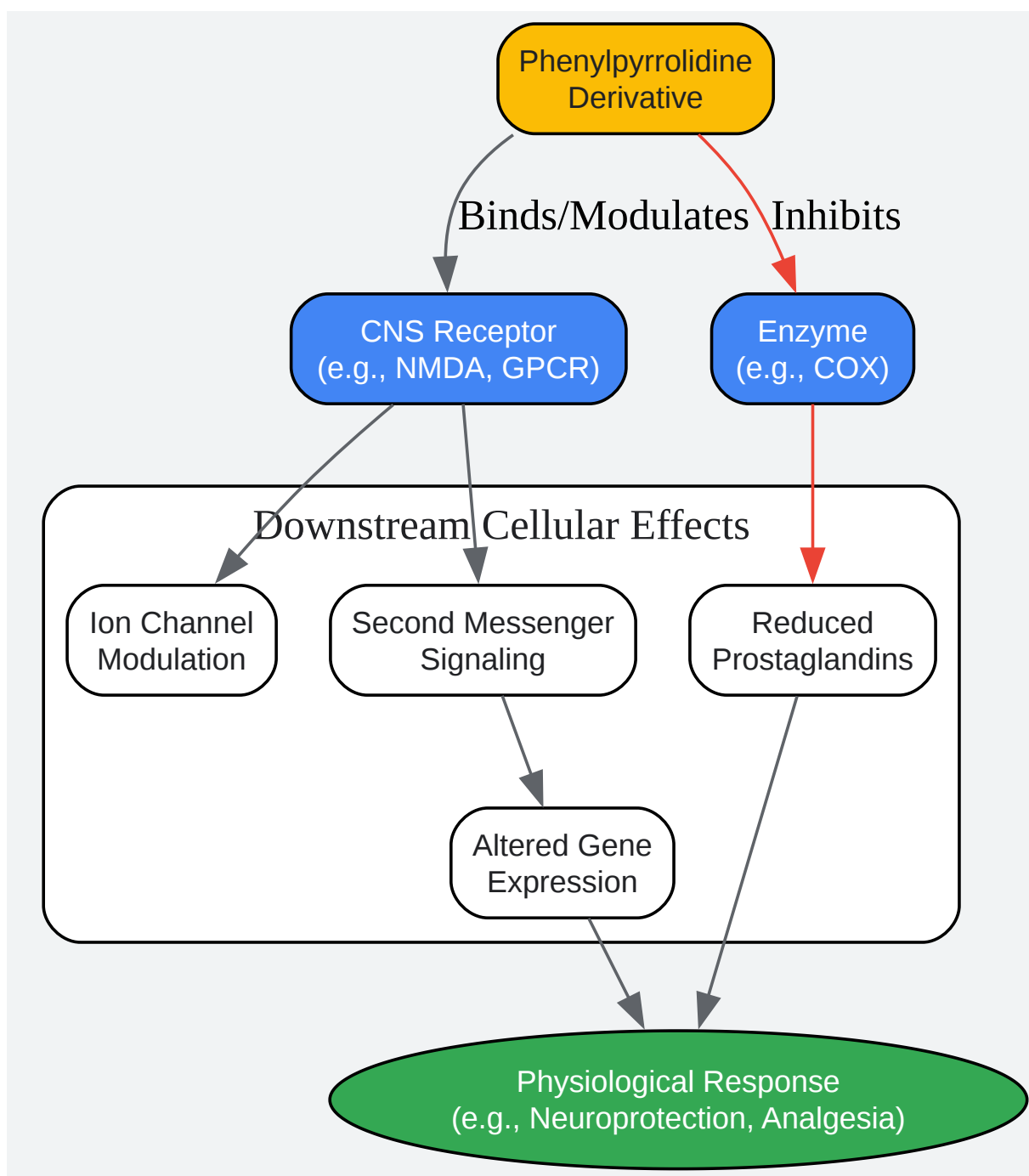
This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and potential biological significance of **1-(3-Phenylpyrrolidin-1-yl)ethanone**. This molecule, belonging to the N-acetylated phenylpyrrolidine class, represents a scaffold of interest in medicinal chemistry due to the prevalence of the pyrrolidine ring in numerous biologically active compounds.

## Chemical Structure and Nomenclature

**1-(3-Phenylpyrrolidin-1-yl)ethanone** is a derivative of pyrrolidine featuring a phenyl group at the 3-position and an acetyl group attached to the nitrogen atom. The presence of a chiral center at the C3 position of the pyrrolidine ring means the compound can exist as two enantiomers, (R) and (S), or as a racemic mixture.







[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [1-(3-Phenylpyrrolidin-1-yl)ethanone chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2682834#1-3-phenylpyrrolidin-1-yl-ethanone-chemical-structure-and-properties\]](https://www.benchchem.com/product/b2682834#1-3-phenylpyrrolidin-1-yl-ethanone-chemical-structure-and-properties)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)